

An In-depth Technical Guide to the Environmental Fate of 4-tert-Butyltoluene

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Compound of Interest

Compound Name: 4-tert-Butyltoluene

Cat. No.: B018130

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the environmental fate of **4-tert-Butyltoluene** (4-t-BT), a compound used as an intermediate in the synthesis of various chemicals. Understanding its behavior in the environment is crucial for assessing its potential ecological impact. This document summarizes key quantitative data, details relevant experimental protocols, and visualizes important environmental processes.

Executive Summary

4-tert-Butyltoluene is a volatile organic compound with low water solubility and a high octanol-water partition coefficient, indicating a tendency to partition to air and sorb to organic matter in soil and sediment. It is classified as "not readily biodegradable," suggesting persistence in certain environmental compartments. The primary degradation pathway in the atmosphere is through reaction with hydroxyl radicals. Its potential for bioaccumulation is considered to be high based on its physicochemical properties, although experimental data on bioconcentration is limited.

Data Presentation: Physicochemical Properties and Environmental Fate Parameters

The following tables summarize the key quantitative data related to the environmental fate of **4-tert-Butyltoluene**.

Property	Value	Reference(s)
Physical State	Clear, colorless liquid	[1]
Molecular Formula	C ₁₁ H ₁₆	[1]
Molecular Weight	148.25 g/mol	[1]
Vapor Pressure	80 Pa (0.6 mmHg) at 20°C	[2]
Water Solubility	5.5 mg/L at 25°C	[3]
Log K _{ow} (Octanol-Water Partition Coefficient)	4.35	[1]

Table 1: Physicochemical Properties of **4-tert-Butyltoluene**

Parameter	Value	Environmental Compartment	Reference(s)
Atmospheric Half-life	2.2 - 2.4 days	Air	[2][3]
Biodegradation	Not readily biodegradable (3% in 28 days, OECD 301B)	Water/Sediment	[2]
Soil Sorption Coefficient (K _{oc})	1700 - 1900 (estimated)	Soil/Sediment	[3]
Bioconcentration Factor (BCF)	Calculated values are below the trigger of 2000	Biota	[2]
Henry's Law Constant	0.01535 atm·m ³ /mol (estimated)	Water-Air Interface	[3]

Table 2: Environmental Fate Parameters of **4-tert-Butyltoluene**

Experimental Protocols

Detailed methodologies for key experiments cited in the environmental fate assessment of **4-tert-Butyltoluene** are outlined below.

Biodegradability: OECD 301B (CO₂ Evolution Test)

This test evaluates the ready biodegradability of a chemical by aerobic microorganisms.

- **Principle:** A solution or suspension of the test substance in a mineral medium is inoculated with microorganisms (typically from activated sludge) and incubated under aerobic conditions in the dark. The amount of carbon dioxide evolved from the biodegradation of the test substance is measured and is expressed as a percentage of the theoretical amount of CO₂ (ThCO₂) that could be produced from the complete oxidation of the substance.[4][5]
- **Inoculum:** Activated sludge from a wastewater treatment plant treating predominantly domestic sewage is commonly used.[4]
- **Test Concentration:** The test substance is typically added at a concentration of 10-20 mg of total organic carbon (TOC) per liter.[5]
- **Test Duration:** The test is usually run for 28 days.[4]
- **Analysis:** The evolved CO₂ is trapped in a solution of barium hydroxide or sodium hydroxide, and the amount of CO₂ produced is determined by titration of the remaining hydroxide or by using a total organic carbon analyzer.
- **Interpretation:** A substance is considered readily biodegradable if it reaches a pass level of >60% of its theoretical CO₂ production within a 10-day window during the 28-day test period. For **4-tert-Butyltoluene**, a result of 3% CO₂ evolution in 28 days indicates that it is not readily biodegradable.[2]

Mobility: OECD 121 (HPLC Method for K_{oc})

This method provides an estimation of the soil organic carbon-water partition coefficient (K_{oc}) using high-performance liquid chromatography (HPLC).

- **Principle:** The retention time of the test substance on an HPLC column with a stationary phase that mimics soil organic matter (e.g., a cyanopropyl-modified silica gel) is measured. A calibration curve is established using reference substances with known log K_{oc} values.

The log K_{oc} of the test substance is then determined by its retention time and the calibration curve.^{[3][6][7]}

- Apparatus: A standard HPLC system with a pump, injection system, a suitable column (e.g., LiChrospher 100 CN), a thermostat, and a detector (e.g., UV detector) is used.^[6]
- Mobile Phase: A mixture of methanol and water is typically used as the mobile phase.^[6]
- Procedure:
 - A set of reference compounds with a range of known log K_{oc} values is selected.
 - The retention times of the reference compounds and the test substance are determined by injecting them into the HPLC system.
 - A calibration graph of log k (logarithm of the capacity factor) versus log K_{oc} for the reference substances is plotted.
 - The capacity factor (k) for **4-tert-Butyltoluene** is calculated from its retention time and the column dead time.
 - The log K_{oc} for **4-tert-Butyltoluene** is then calculated from the regression equation of the calibration graph.^{[6][7]}

Bioaccumulation: OECD 305 (Bioconcentration: Flow-Through Fish Test)

This test determines the bioconcentration factor (BCF) of a chemical in fish.

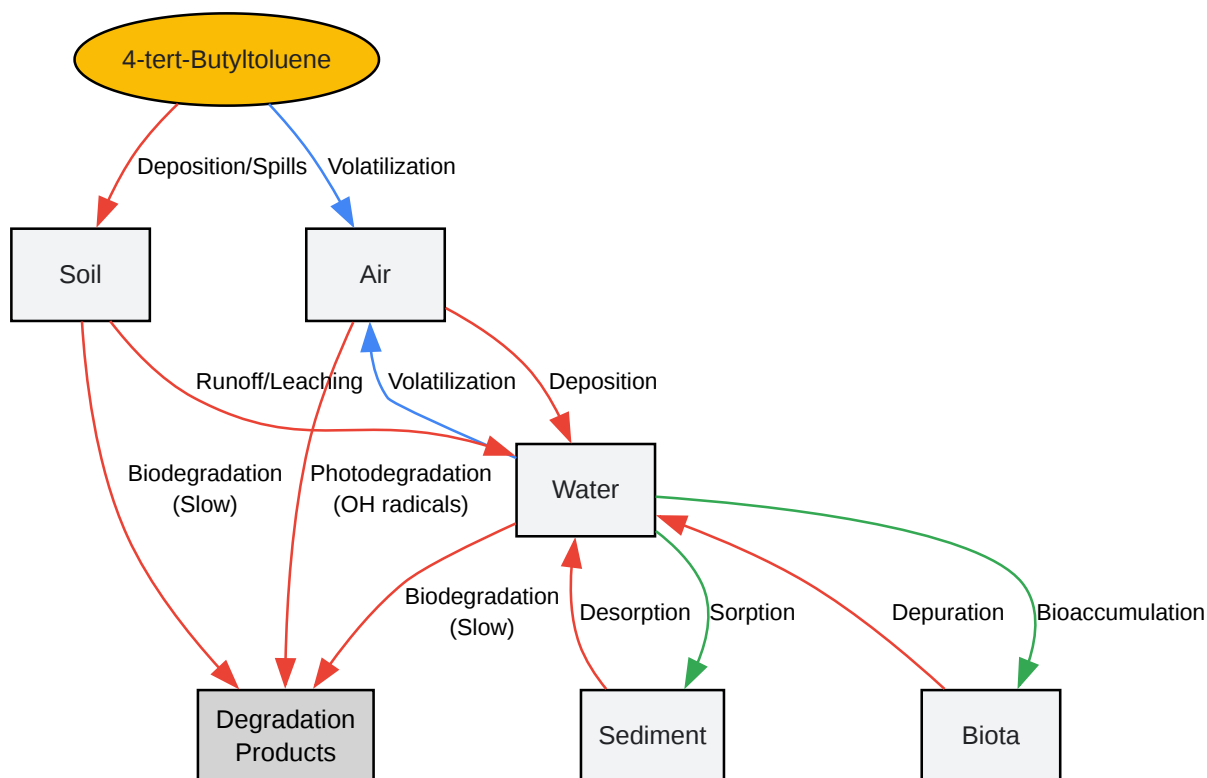
- Principle: The test consists of two phases: an uptake phase and a depuration phase. During the uptake phase, fish are exposed to the test substance at a constant concentration in water. Subsequently, during the depuration phase, the fish are transferred to a clean, flowing water system and the elimination of the substance is monitored.^{[8][9][10]}
- Test Organism: A species for which the BCF will be predictive for other fish species is used, such as the zebrafish (*Danio rerio*) or rainbow trout (*Oncorhynchus mykiss*).^{[8][10]}

- Uptake Phase: Fish are exposed to a constant, sublethal concentration of the test substance in a flow-through system. The duration of this phase is typically 28 days, but can be extended if a steady state is not reached.[10]
- Depuration Phase: After the uptake phase, the fish are transferred to a medium free of the test substance for a period sufficient to allow for significant elimination of the substance from their tissues.[10]
- Analysis: The concentration of the test substance in the fish tissue and in the water is measured at regular intervals during both phases. From these measurements, the uptake rate constant (k_1) and the depuration rate constant (k_2) are calculated. The bioconcentration factor (BCF) is then calculated as the ratio of k_1/k_2 . [8]

Mandatory Visualizations

Logical Relationships and Environmental Distribution

The following diagram illustrates the key environmental compartments and the principal fate and transport processes for **4-tert-Butyltoluene**.

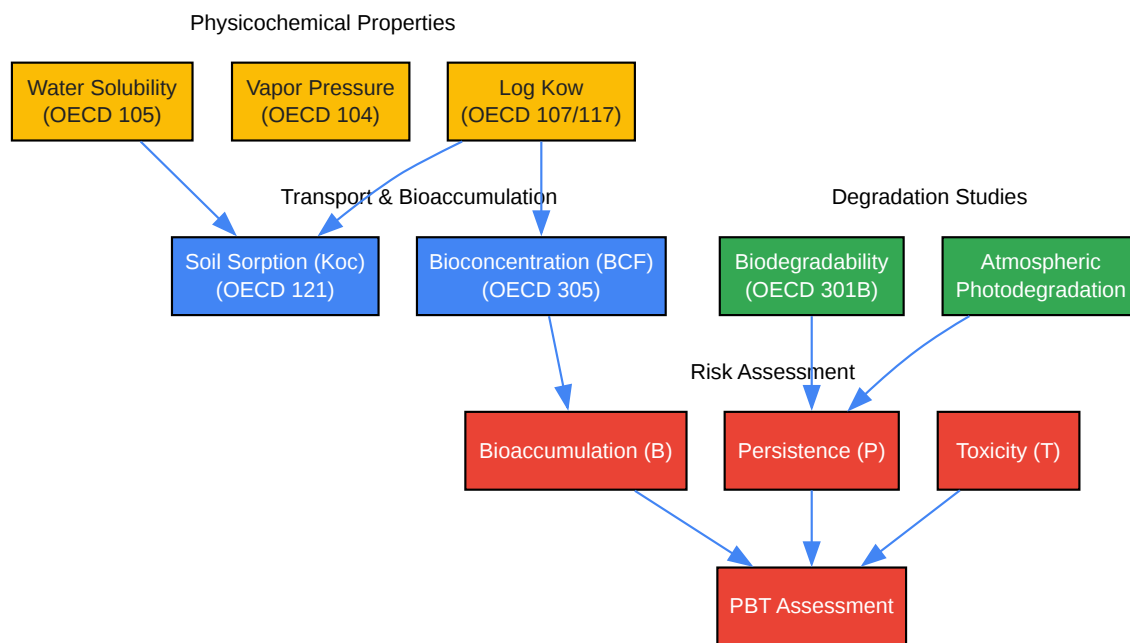


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Environmental distribution of **4-tert-Butyltoluene**.

Experimental Workflow for Environmental Fate Assessment

This diagram outlines a typical workflow for assessing the environmental fate of a chemical like **4-tert-Butyltoluene**.



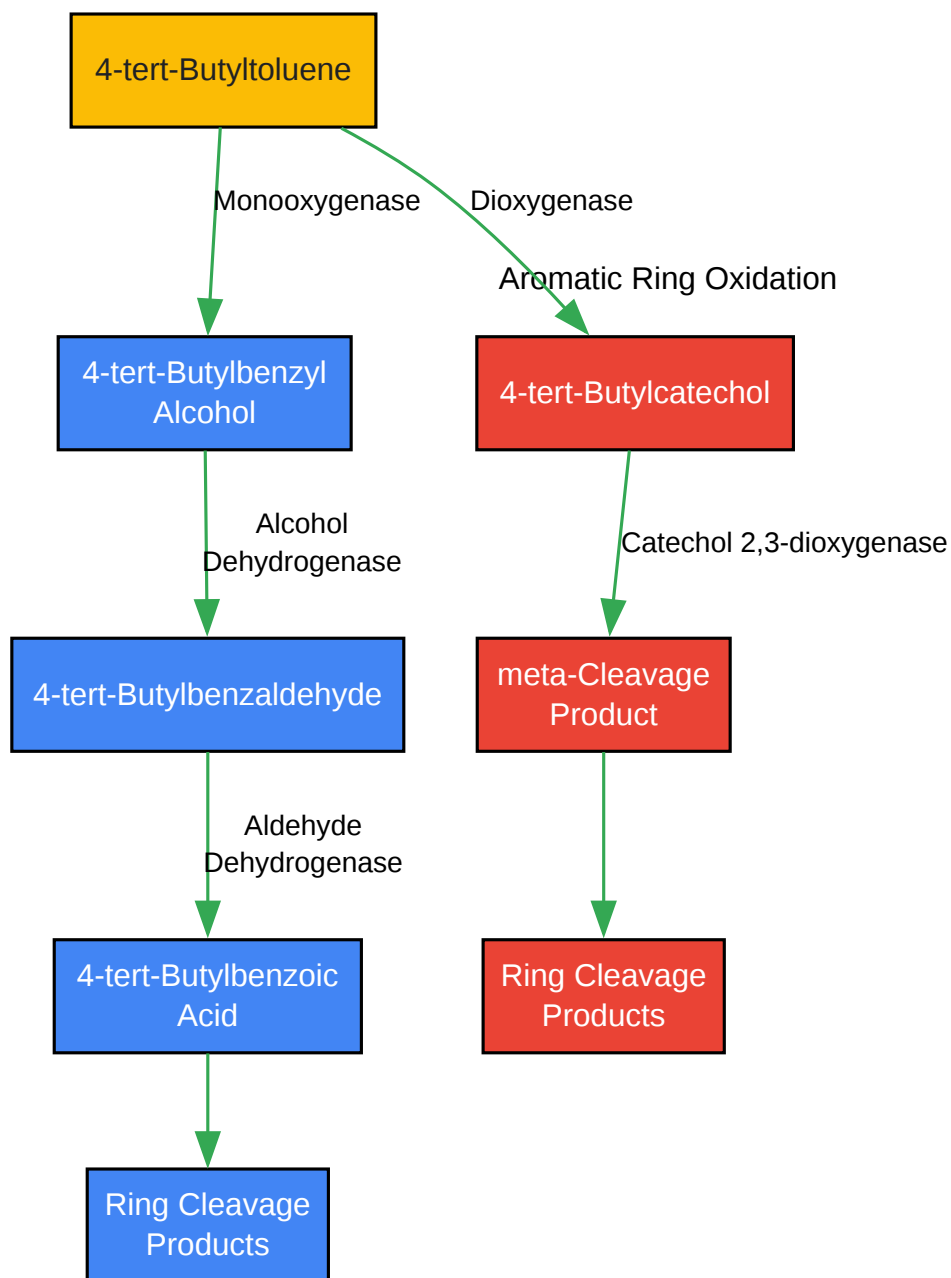
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Workflow for environmental fate assessment.

Hypothetical Biodegradation Pathway

Based on the known metabolism of similar compounds like 4-tert-butylphenol and toluene, a plausible biodegradation pathway for **4-tert-Butyltoluene** by microorganisms is proposed. The initial attack can occur on the methyl group or the aromatic ring.

Methyl Group Oxidation

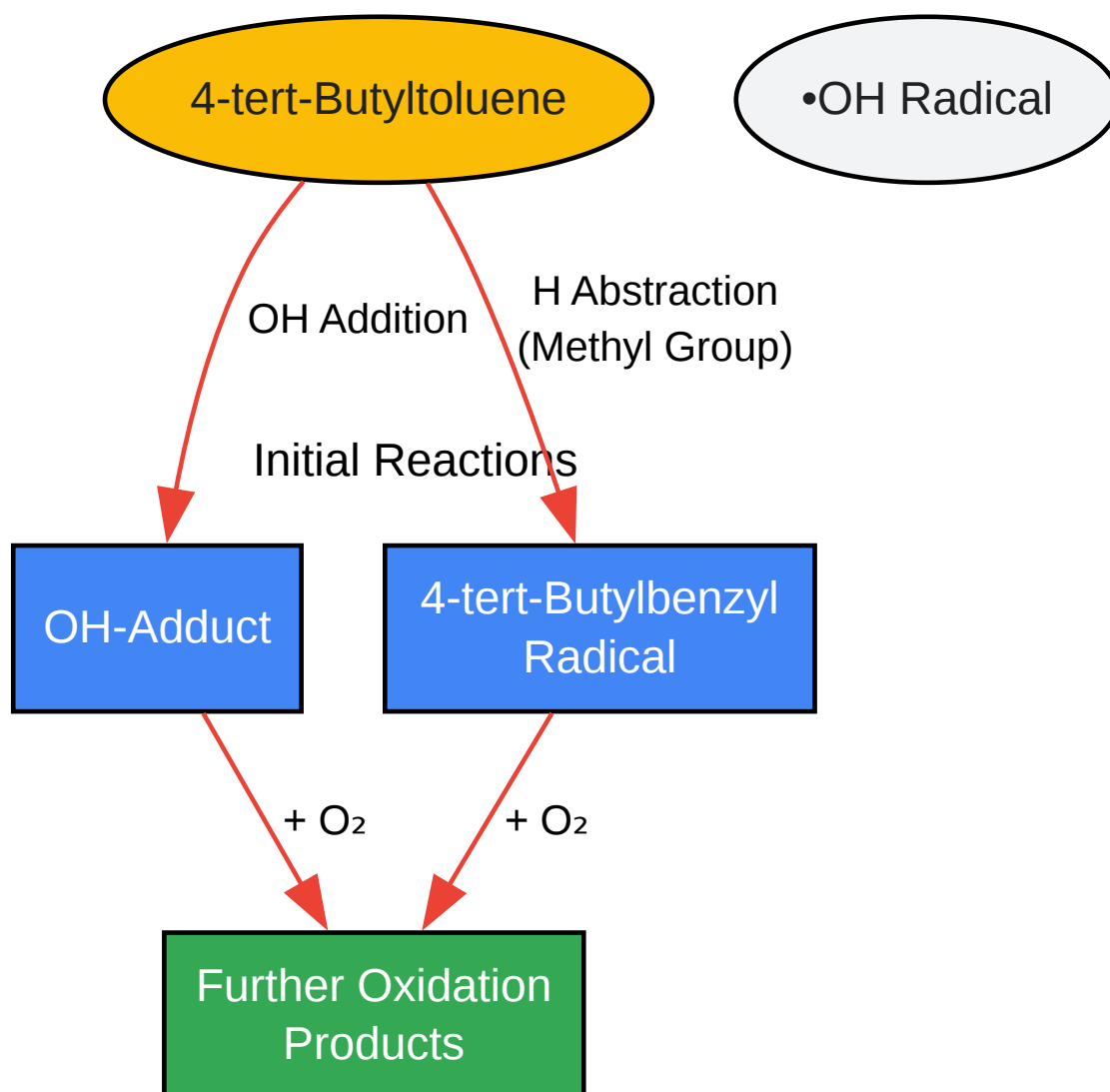


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Hypothetical microbial degradation pathways.

Atmospheric Photodegradation Pathway

The primary atmospheric degradation process for **4-tert-Butyltoluene** is its reaction with hydroxyl radicals ($\bullet\text{OH}$), which can lead to the formation of various oxidation products.



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Atmospheric degradation by OH radicals.

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